

In-Depth Technical Guide to the Spectral Data of Schineolignin C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Schineolignin C

Cat. No.: B12392664

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **Schineolignin C**, a lignan isolated from the fruit of *Schisandra chinensis*. The information presented herein is crucial for the identification, characterization, and further investigation of this natural compound for potential applications in drug discovery and development.

Spectroscopic Data

The structural elucidation of **Schineolignin C** was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The quantitative data from these analyses are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR data for **Schineolignin C** are presented in the following tables.

Table 1: ¹H NMR Spectral Data for **Schineolignin C** (500 MHz, CDCl₃)

| Position | δ (ppm) | Multiplicity | J (Hz) |
|----------|---------|--------------|--------|
| 7 | 2.58 | m | |
| 8 | 1.85 | m | |
| 9 | 1.25 | d | 6.5 |
| 7' | 2.60 | m | |
| 8' | 1.85 | m | |
| 9' | 1.25 | d | 6.5 |
| 2, 6 | 6.78 | s | |
| 5' | 6.77 | s | |
| 3-OMe | 3.86 | s | |
| 4-OMe | 3.85 | s | |
| 3'-OMe | 3.87 | s | |
| 4'-OMe | 3.88 | s | |

Table 2: ¹³C NMR Spectral Data for **Schineolignin C** (125 MHz, CDCl₃)

| Position | δ (ppm) |
|----------|----------------|
| 1 | 134.8 |
| 2 | 111.4 |
| 3 | 149.0 |
| 4 | 147.7 |
| 5 | 111.4 |
| 6 | 121.0 |
| 7 | 40.2 |
| 8 | 34.5 |
| 9 | 21.6 |
| 1' | 132.0 |
| 2' | 112.8 |
| 3' | 148.9 |
| 4' | 147.5 |
| 5' | 109.4 |
| 6' | 120.8 |
| 7' | 40.2 |
| 8' | 34.5 |
| 9' | 21.6 |
| 3-OMe | 55.9 |
| 4-OMe | 55.9 |
| 3'-OMe | 56.0 |
| 4'-OMe | 56.1 |

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a compound, allowing for the determination of its molecular weight and elemental composition.

Table 3: Mass Spectrometry Data for **Schineolignin C**

| Technique | Ion | Observed m/z |
|-----------|-----------------------|--------------|
| HR-ESI-MS | [M + Na] ⁺ | 427.1778 |

Note: The molecular formula of **Schineolignin C** is C₂₁H₂₈O₅.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, providing information about the functional groups present.

Table 4: Infrared (IR) Spectral Data for **Schineolignin C**

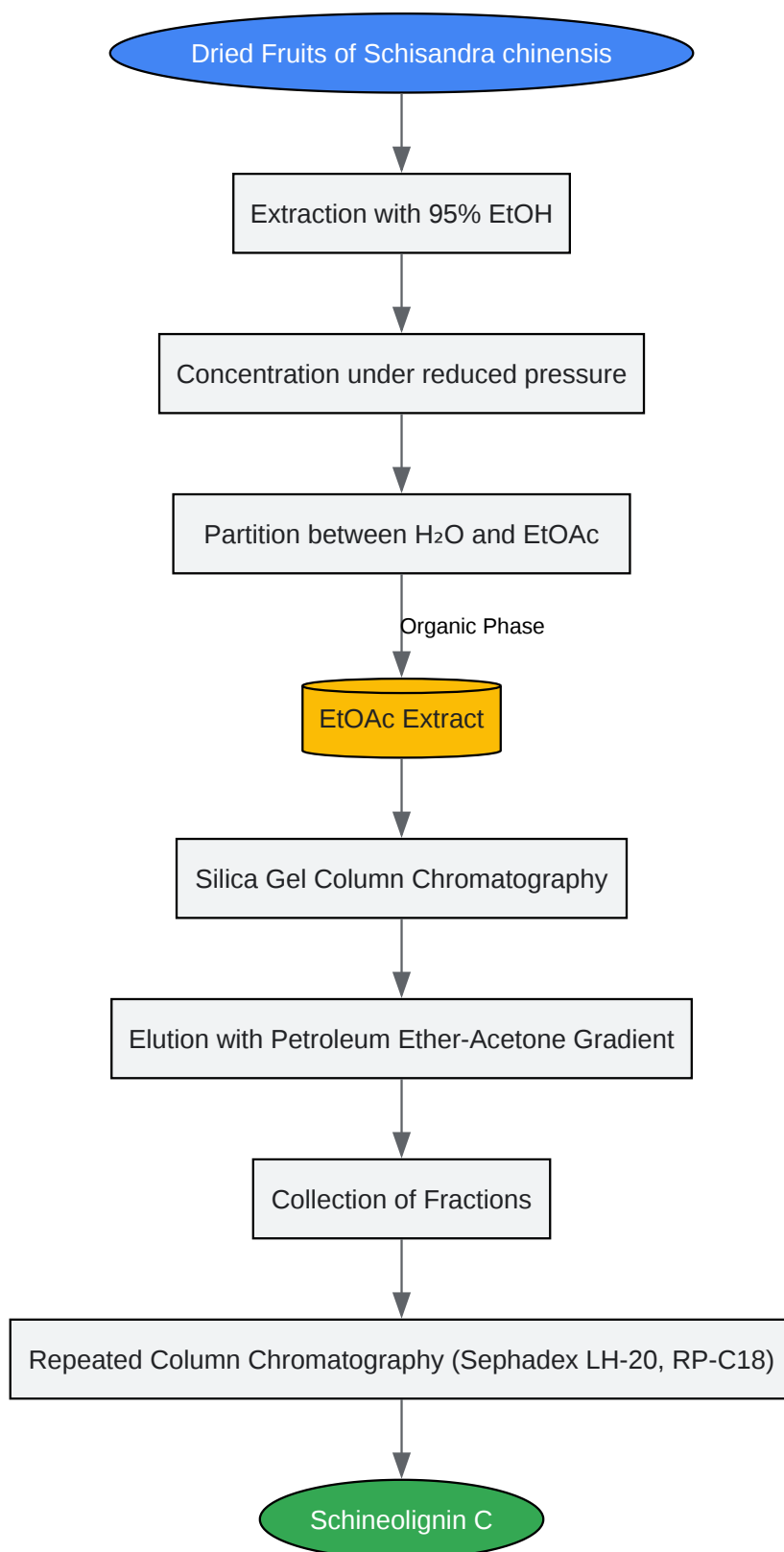
| Wavenumber (cm ⁻¹) | Interpretation |
|--------------------------------|------------------------------|
| 3440 | O-H Stretching |
| 2925 | C-H Stretching |
| 1605 | C=C Aromatic Ring Stretching |
| 1515 | C=C Aromatic Ring Stretching |
| 1460 | C-H Bending |
| 1125 | C-O Stretching |

Experimental Protocols

The following sections detail the methodologies used for the isolation and spectroscopic analysis of **Schineolignin C**.

Isolation of Schineolignin C

The isolation of **Schineolignin C** from the fruits of *Schisandra chinensis* involves a multi-step extraction and chromatographic purification process. The general workflow is outlined in the diagram below.



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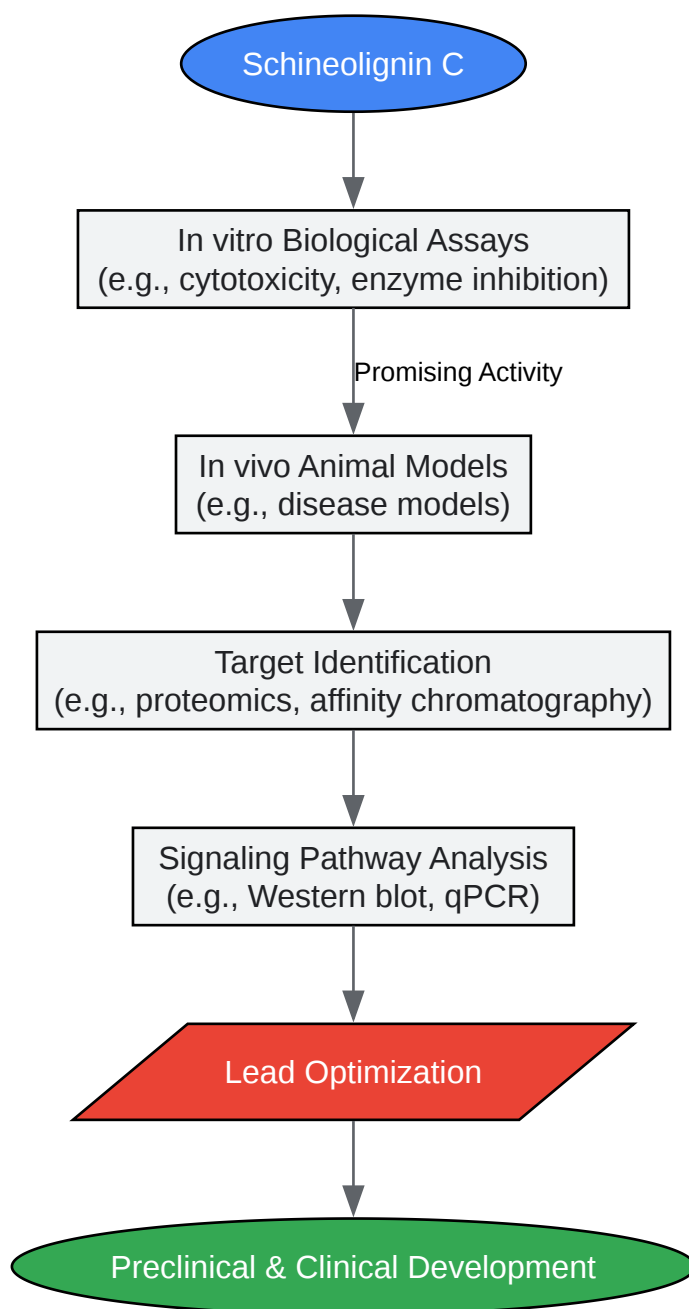
Isolation Workflow for **Schineolignin C**

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a Bruker AM-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C . The solvent used was deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Bruker Daltonics Apex II spectrometer.
- Infrared Spectroscopy: The IR spectrum was obtained using a Bruker Tensor 27 spectrometer with KBr pellets.

Signaling Pathways and Logical Relationships

At present, the specific signaling pathways modulated by **Schineolignin C** have not been extensively elucidated. Lignans from *Schisandra chinensis* are known to possess a variety of biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects. Future research will likely focus on identifying the molecular targets and signaling cascades through which **Schineolignin C** exerts its potential therapeutic effects. The diagram below illustrates a generalized logical relationship for the investigation of a novel natural product like **Schineolignin C**.



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- To cite this document: BenchChem. [In-Depth Technical Guide to the Spectral Data of Schineolignin C]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12392664/docs#in-depth-technical-guide-to-the-spectral-data-of-schineolignin-c\]](https://www.benchchem.com/product/b12392664/docs#in-depth-technical-guide-to-the-spectral-data-of-schineolignin-c)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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